

Physical and chemical characteristics of Desmedipham

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Compound of Interest

Compound Name: Desmedipham

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Desmedipham**

Abstract

Desmedipham is a selective, systemic, post-emergence herbicide belonging to the phenyl carbamate class of chemicals. It is primarily utilized for the control of broadleaf weeds, particularly in sugar beet cultivation, often in combination with other herbicides like Phenmedipham and Ethofumesate.[1][2][3] Its herbicidal activity stems from the inhibition of photosynthesis at Photosystem II. This guide provides a comprehensive overview of the physical and chemical properties of **Desmedipham**, its mechanism of action, and established analytical methodologies for its detection and quantification.

Chemical Identity

- IUPAC Name: ethyl {3-[(phenylcarbamoyl)oxy]phenyl}carbamate[4][5]
- CAS Registry Number: 13684-56-5
- Chemical Formula: $C_{16}H_{16}N_2O_4$
- Synonyms: EP-475, Betanex, Betanal AM, 3-Ethoxycarbonylamino-phenyl N-phenylcarbamate

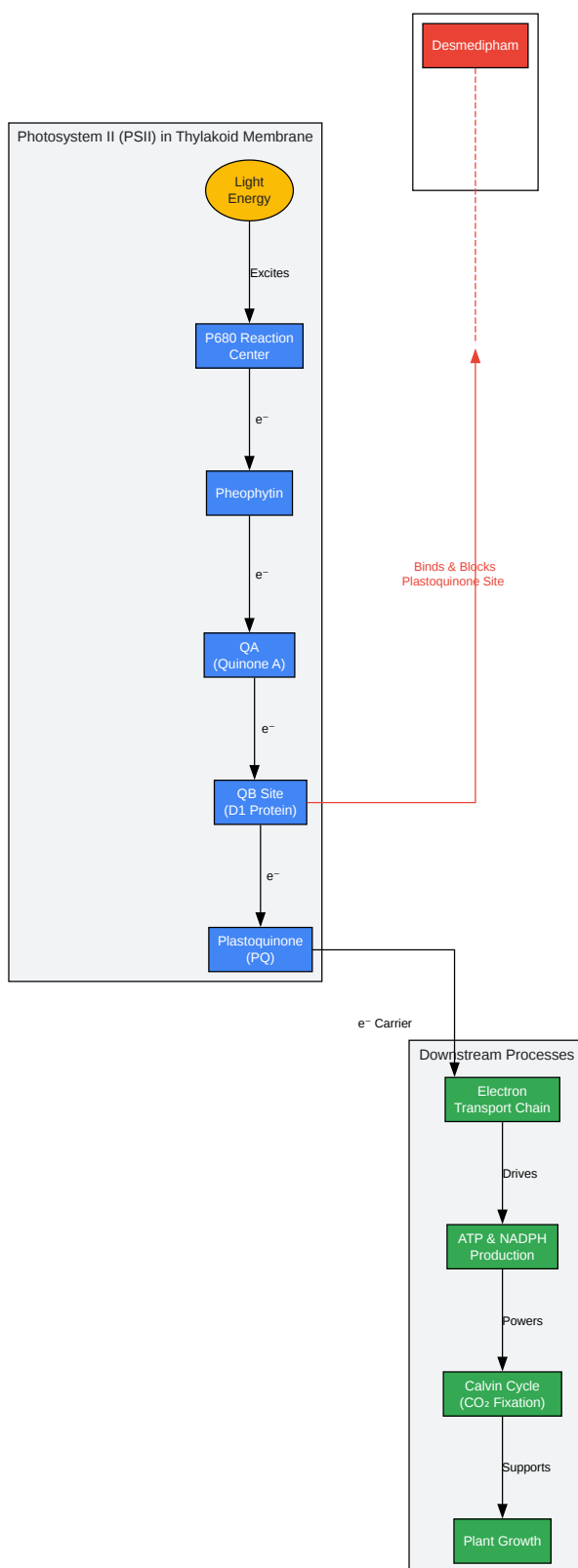
Physicochemical Properties

Desmedipham is a colorless to off-white crystalline solid at room temperature. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Weight	300.31 g/mol	
Melting Point	118.5 - 120 °C	
Boiling Point	Decomposes (295 - 305 °C)	
Density	~1.2 g/cm ³	
Vapor Pressure	4 x 10 ⁻⁴ mPa (at 25 °C)	
Water Solubility	7 mg/L (at room temperature)	
Solubility (Other)	Slightly soluble in chloroform and methanol	
LogP (Octanol/Water)	4.49	
pKa	12.96 ± 0.70 (Predicted)	

Mechanism of Action

Desmedipham's primary mode of action is the inhibition of photosynthesis. As a Photosystem II (PSII) inhibitor, it interrupts the photosynthetic electron transport chain in chloroplasts. Specifically, it binds to the D1 quinone-binding protein in PSII, displacing plastoquinone (PQ). This blockage prevents the flow of electrons, thereby halting the production of ATP and NADPH, which are essential energy carriers for carbon dioxide (CO₂) fixation in the Calvin cycle. The disruption of these fundamental processes leads to rapid chlorosis and necrosis in susceptible plants.



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Caption: **Desmedipham** inhibits photosynthesis by blocking the QB site in Photosystem II.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Quantification

A prevalent method for the determination of **Desmedipham** in commercial herbicide formulations involves reverse-phase HPLC. This protocol provides a reliable and accurate means of quantifying the active ingredient.

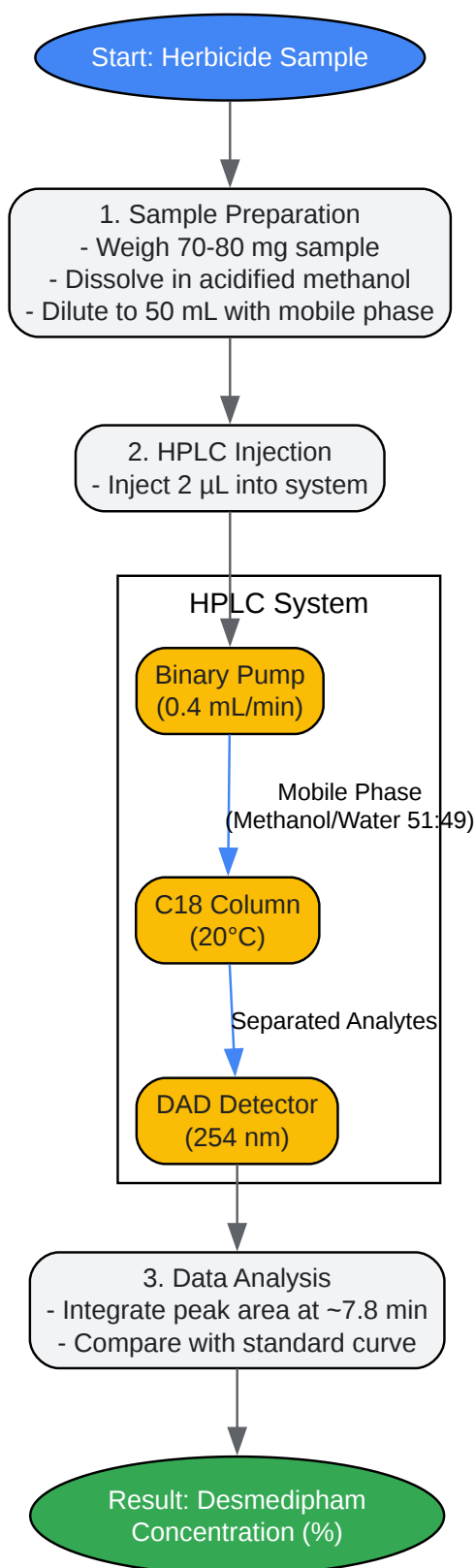
A. Sample Preparation:

- Accurately weigh 70-80 mg of the herbicide sample (e.g., Betanal AM-11).
- Dissolve the sample in 5 mL of methanol acidified with acetic acid.
- Dilute the solution to a final volume of 50 mL using the mobile phase as the diluent.

B. Chromatographic Conditions:

- Apparatus: A liquid chromatograph equipped with a binary pump, programmable injector, and a diode array detector (DAD).
- Column: Hypersil ODS (C18), 200 mm x 2.1 mm I.D., 5 µm particle size.
- Mobile Phase: A mixture of methanol and water in a 51:49 (v/v) ratio.
- Flow Rate: 0.4 mL/min.
- Temperature: 20°C.
- Detection: UV detection at a wavelength of 254 nm.
- Injection Volume: 2 µL.

C. Quantification: The concentration of **Desmedipham** is determined by comparing the peak area of the sample to that of a certified reference standard solution. The percentage of the active ingredient is calculated based on this comparison. Under these conditions, **Desmedipham** typically has a retention time of approximately 7.86 minutes.



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Caption: Workflow for the HPLC-based quantification of **Desmedipham**.

Environmental Fate

Desmedipham is not typically persistent in soil or water. Its primary degradation pathway in the environment is hydrolysis, which breaks it down into ethyl-(3-hydroxyphenyl) carbamate (EHPC) and aniline. These products are then subject to further microbial degradation. Processes such as photodegradation and volatilization do not appear to be significant contributors to its dissipation. Due to its properties, **Desmedipham** has a low potential to leach into groundwater in most soil types.

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References

- 1. Desmedipham (Ref: EP 475) [sitem.herts.ac.uk]
- 2. akjournals.com [akjournals.com]
- 3. Phenmedipham + Desmedipham + Ethofumesate 27.4% EC [alborzbehsam.com]
- 4. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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